

Elucidation of the Chemical Structure of Desglycolaldehyde Desonide: A Technical Overview

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Compound of Interest

Compound Name: *Desglycolaldehyde Desonide*

Cat. No.: *B15295257*

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For Researchers, Scientists, and Drug Development Professionals

October 26, 2025

This technical guide provides a comprehensive elucidation of the chemical structure of **Desglycolaldehyde Desonide**, a known impurity and degradation product of the synthetic corticosteroid, Desonide. The information presented herein is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for purposes of impurity profiling, stability studies, and quality control of Desonide-containing pharmaceutical products.

Introduction to Desglycolaldehyde Desonide

Desglycolaldehyde Desonide is recognized as a related substance to Desonide, a topical corticosteroid used for its anti-inflammatory and antipruritic properties. Impurities and degradation products of active pharmaceutical ingredients (APIs) are of significant concern in drug development and manufacturing, as they can impact the safety and efficacy of the final drug product. Understanding the chemical structure of these impurities is a critical step in their identification, quantification, and control.

Chemical Structure Elucidation

The chemical structure of **Desglycolaldehyde Desonide** can be inferred from its systematic name and its relationship to the parent compound, Desonide. The molecular formula for **Desglycolaldehyde Desonide** is $C_{22}H_{30}O_4$, and it has a molecular weight of approximately 358.48 g/mol. Its designated CAS number is 117782-95-3.

The structure of Desonide ($C_{24}H_{32}O_6$) features a pregnane steroid skeleton with a dihydroxyacetone side chain at C-17. **Desglycolaldehyde Desonide** is formed by the formal loss of a glycolaldehyde ($HOCH_2CHO$) moiety from the C-17 side chain of Desonide. This transformation results in the removal of the C-20 and C-21 carbons and their associated functional groups.

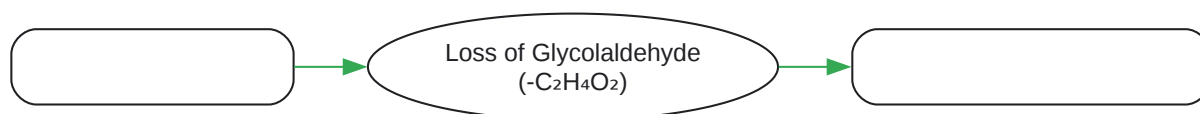
Parent Compound: Desonide

- Systematic Name: (1S,2S,4R,8S,9S,11S,12S,13R)-11-hydroxy-8-(2-hydroxyacetyl)-6,6,9,13-tetramethyl-5,7-dioxapentacyclo[10.8.0.0^{2,9}.0^{4,8}.0^{13,18}]icosa-14,17-dien-16-one
- Molecular Formula: $C_{24}H_{32}O_6$

Impurity: **Desglycolaldehyde Desonide**

- Systematic Name: (6aR,6bS,7S,8aS,8bS,11aR,12aS,12bS)-7-hydroxy-6a,8a,10,10-tetramethyl-1,2,6a,6b,7,8,8a,8b,11a,12,12a,12b-dodecahydro-4H-naphtho[2',1':4,5]indeno[1,2-d]dioxol-4-one
- Molecular Formula: $C_{22}H_{30}O_4$

The structural transformation from Desonide to **Desglycolaldehyde Desonide** is visualized in the workflow diagram below.



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Caption: Transformation of Desonide to **Desglycolaldehyde Desonide**.

Physicochemical and Spectroscopic Data

While **Desglycolaldehyde Desonide** is available as a reference standard from various chemical suppliers, detailed experimental data such as NMR, IR, and mass spectrometry for the purpose of complete structural elucidation are not extensively published in peer-reviewed scientific literature. The data that is available is summarized in the table below.

Property	Value
Molecular Formula	C ₂₂ H ₃₀ O ₄
Molecular Weight	358.48 g/mol
CAS Number	117782-95-3
Systematic (IUPAC) Name	(6aR,6bS,7S,8aS,8bS,11aR,12aS,12bS)-7-hydroxy-6a,8a,10,10-tetramethyl-1,2,6a,6b,7,8,8a,8b,11a,12,12a,12b-dodecahydro-4H-naphtho[2',1':4,5]indeno[1,2-d]dioxol-4-one

Note: The IUPAC name is based on the inferred structure and may vary slightly depending on the nomenclature rules applied.

For the purpose of impurity identification in Desonide samples, chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS) are typically employed.

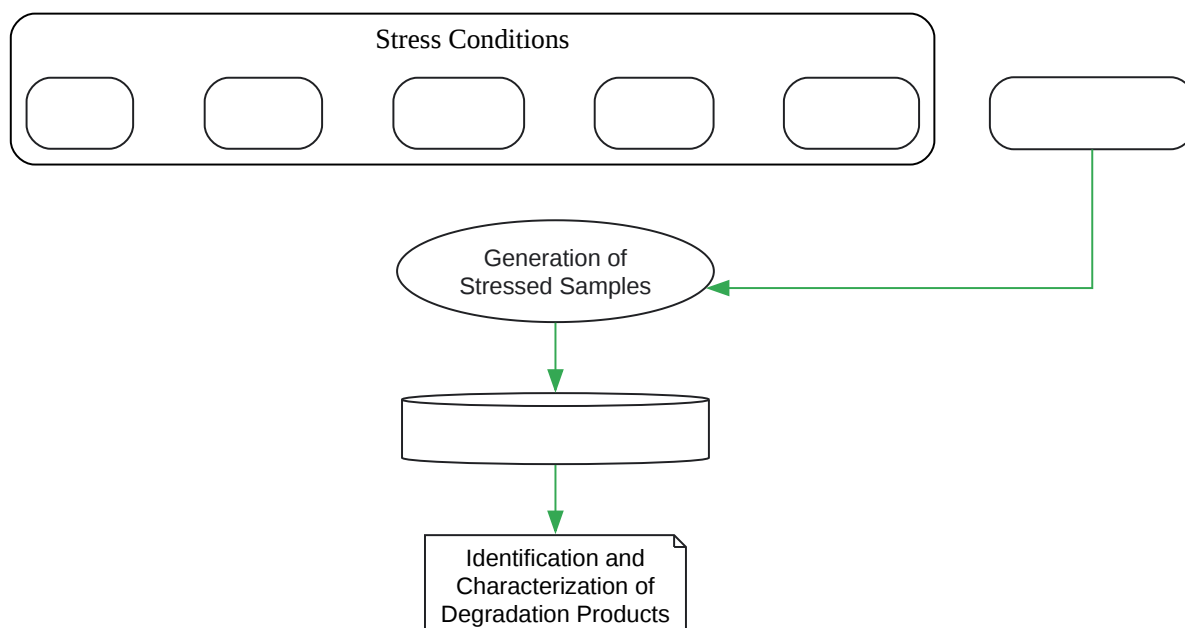
Experimental Protocols

Detailed experimental protocols for the specific synthesis or isolation and purification of **Desglycolaldehyde Desonide** are not readily available in the public domain. However, general methodologies for the study of drug degradation products can be adapted.

Forced Degradation Studies of Desonide

Forced degradation studies are essential to identify potential degradation products and to develop stability-indicating analytical methods. A typical workflow for such a study is outlined

below.



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Caption: Workflow for Forced Degradation Studies of Desonide.

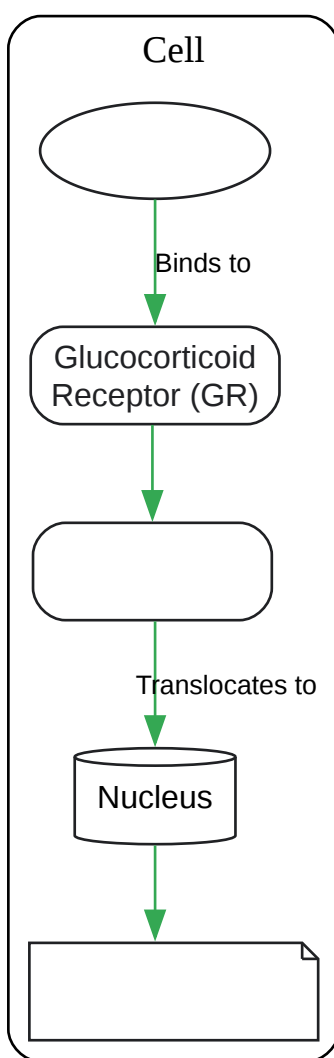
A general protocol for forced degradation would involve subjecting a solution of Desonide to various stress conditions (e.g., acidic, basic, oxidative, thermal, and photolytic) for a defined period. The resulting mixtures are then analyzed by a stability-indicating HPLC method to separate the degradation products from the parent drug. Identification of the impurities can be achieved by comparing their retention times with those of known reference standards and by using mass spectrometry to determine their mass-to-charge ratio.

Signaling Pathways and Biological Activity

There is currently no specific information available in the scientific literature regarding the biological activity or the effects of **Desglycolaldehyde Desonide** on cellular signaling pathways. The pharmacological activity of Desonide is attributed to its action as a

glucocorticoid receptor agonist, which leads to the modulation of gene expression and the subsequent anti-inflammatory and immunosuppressive effects. It is generally assumed that significant structural modification, such as the loss of the C-17 side chain, would substantially alter or diminish the biological activity compared to the parent compound. However, without experimental data, the precise biological impact of **Desglycolaldehyde Desonide** remains unelucidated.

The established signaling pathway for the parent compound, Desonide, is depicted below.



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Caption: Simplified Signaling Pathway of Desonide.

Conclusion

Desglycolaldehyde Desonide is a well-identified impurity of Desonide with a defined chemical formula and structure. While its fundamental properties are known, a comprehensive public repository of experimental data for its structural elucidation and biological activity is lacking. For drug development professionals, the primary focus remains on the detection and quantification of this and other impurities in Desonide drug products using validated analytical methods to ensure product quality and safety. Further research into the synthesis and biological effects of **Desglycolaldehyde Desonide** would be beneficial for a more complete understanding of its potential impact.

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